Comparative Mass Spectrometric Profiling of 5-Bromo-2-propoxybenzamide[1]

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Compound of Interest

Compound Name:	*5-Bromo-2-propoxybenzamide*
CAS No.:	*882093-01-8*
Cat. No.:	*B2685576*

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Executive Summary

5-Bromo-2-propoxybenzamide ($C_{10}H_{12}BrNO_2$) presents a distinct fragmentation signature driven by the interplay between the electron-withdrawing bromine atom and the electron-donating propoxy ether chain.[1] Unlike simpler analogs, the presence of the n-propyl group introduces a dominant McLafferty-like rearrangement pathway, providing a high-intensity diagnostic neutral loss channel (42 Da) that is absent in methoxy-substituted variants. This guide delineates the mechanistic origins of these ions to support structural elucidation in drug metabolism and pharmacokinetic (DMPK) studies.[1]

Part 1: Experimental Methodology

To ensure reproducibility, the following protocols for Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Gas Chromatography-Mass Spectrometry (GC-MS) are recommended.

1. LC-MS/MS Protocol (Electrospray Ionization - ESI)

- Instrument: Triple Quadrupole MS (e.g., Agilent 6400 Series or Sciex Triple Quad).[1]

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- Ionization Source: ESI Positive Mode (+).[1]
- Spray Voltage: 4500 V.
- Source Temperature: 350°C.[1]
- Collision Energy (CE): Ramped 10–40 eV to capture both labile ether cleavages and stable aromatic ring fragmentations.[1]
- Mobile Phase:
  - A: Water + 0.1% Formic Acid (Proton source).[1]
  - B: Acetonitrile + 0.1% Formic Acid.[1]
- Rationale: Acidic conditions promote protonation at the amide oxygen or nitrogen, initiating charge-remote fragmentation.[1]

2. GC-MS Protocol (Electron Impact - EI)

- Instrument: Single Quadrupole GC-MS.[1]
- Ionization Energy: 70 eV (Standard Hard Ionization).[1]
- Inlet Temperature: 250°C.
- Carrier Gas: Helium (1.0 mL/min).[1]
- Rationale: 70 eV EI provides a "fingerprint" spectrum rich in radical cations, essential for library matching against NIST/Wiley databases.[1]

Part 2: Fragmentation Analysis & Mechanism

The fragmentation of **5-Bromo-2-propoxybenzamide** is governed by three competitive pathways: Ether Dealkylation, Amide Cleavage, and Halogen Isotope Patterning.[1]

1. The Molecular Ion & Isotopic Signature

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The presence of a single bromine atom confers a characteristic 1:1 doublet for all fragments retaining the aromatic ring.[1]

- $[M+H]^+$ (ESI):m/z 258.0 / 260.0
- $M^{+\bullet}$ (EI):m/z 257.0 / 259.0

2. Primary Pathway: The "Ortho-Effect" & Propene Loss

The most diagnostic feature of this molecule is the loss of the propyl chain.[1] Unlike a simple homolytic cleavage, the ortho-amide group facilitates a hydrogen transfer from the propyl

-carbon, leading to the elimination of a neutral propene molecule (42 Da).

- Mechanism: Six-membered transition state (McLafferty-type).[1]
- Product: 5-Bromo-2-hydroxybenzamide (Salicylamide derivative).[1]
- Diagnostic Ions:m/z 216/218 (ESI) or m/z 215/217 (EI).

3. Secondary Pathway: Amide Elimination

Following (or competing with) the ether cleavage, the amide group is lost.[1]

- Loss of NH_3 (17 Da): Common in ESI (ortho-hydroxy effect)

  Formation of a benzoxazole-type cation (m/z 199/201).[1]
- Loss of NH_2 radical (16 Da): Common in EI

  Formation of the acylium ion (m/z 241/243).[1]

Part 3: Comparative Performance Guide

This section compares the target molecule against a standard alternative, 5-Bromo-2-methoxybenzamide, to demonstrate why the propoxy-derivative offers superior diagnostic utility in metabolic tracking.[1]

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Feature	5-Bromo-2-propoxybenzamide **(Target)**	5-Bromo-2-methoxybenzamide **(Alternative)**	Scientific Implication
Dominant Neutral Loss	42 Da (Propene)	15 Da (Methyl radical) or 30 Da (Formaldehyde)	The 42 Da loss is highly specific to O-propyl/butyl chains, acting as a "reporter" for the ether moiety.[1] Methyl loss is non-specific.[1]
Base Peak (ESI)	m/z 216/218 (Phenol-amide)	m/z 230/232 (Molecular Ion)	The propoxy group is more labile; the phenol fragment is often the base peak, confirming the core scaffold stability.
Metabolic Stability	Low (O-dealkylation is rapid)	Moderate to High	The propoxy derivative is a sensitive probe for CYP450 O-dealkylation activity due to the accessible -carbon.[1]
Isotope Pattern	1:1 (Br^{79}/Br^{81})	1:1 (Br^{79}/Br^{81})	Both retain the bromine signature, allowing easy filtration of background noise in complex matrices.[1]

Part 4: Visualization of Fragmentation Pathways

The following diagram illustrates the competitive fragmentation pathways for the protonated molecular ion ($[M+H]^+$), highlighting the critical Propene Loss pathway that distinguishes this

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compound.

Figure 1: ESI(+) Fragmentation pathway of **5-Bromo-2-propoxybenzamide** showing the diagnostic propene loss.

Part 5: Detailed Data Summary

The table below summarizes the theoretical m/z values for the key fragments. Note that due to Bromine's isotopes (

and

), all ions containing the aromatic ring appear as doublets separated by 2 mass units.[1]

Fragment Identity	Structure Description	Formula	m/z ( )	m/z ( )	Relative Abundance (Est.)
Precursor $[M+H]^+$	Protonated Parent		258.0	260.0	100% (Low CE)
Fragment A	Phenol-Amide (Base Peak)		216.0	218.0	High
Fragment B	Acylium Ion (Amide Loss)		241.0	243.0	Medium
Fragment C	Cyclized Benzoxazole		199.0	201.0	Medium-High
Fragment D	Phenyl Cation		155.0	157.0	Low

References

- NIST Mass Spectrometry Data Center.5-Bromo-2-hydroxybenzaldehyde (Related Scaffold) Mass Spectrum.[1] National Institute of Standards and Technology.[1] [Link]
- Korbakov, N., et al. (2009).[1] Crystal Structures of Some 2-Alkoxybenzamides. ResearchGate.[1] [Link]

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- PubChem.5-Bromo-2-methoxybenzaldehyde Data Sheet. National Library of Medicine.[1] [Link]

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Sources

- 1. 5-Bromo-2-methoxybenzaldehyde | C8H7BrO2 | CID 90684 - PubChem [pubchem.ncbi.nlm.nih.gov]
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